

# Click chemistry applications of "1-(But-3-yn-1-yl)-4-methoxybenzene"

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## Compound of Interest

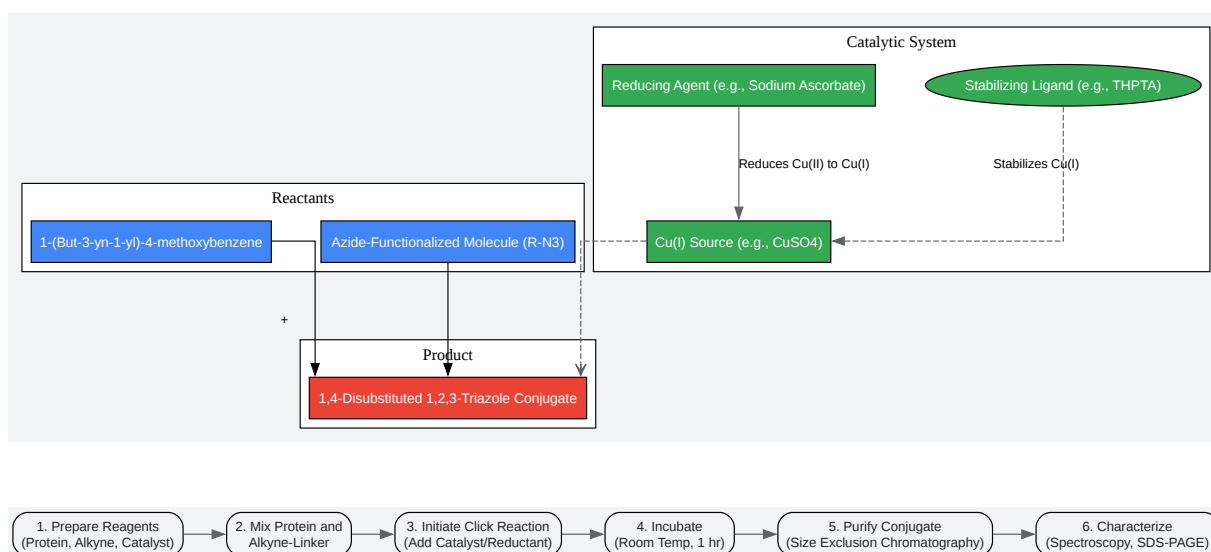
Compound Name: 1-(But-3-yn-1-yl)-4-methoxybenzene

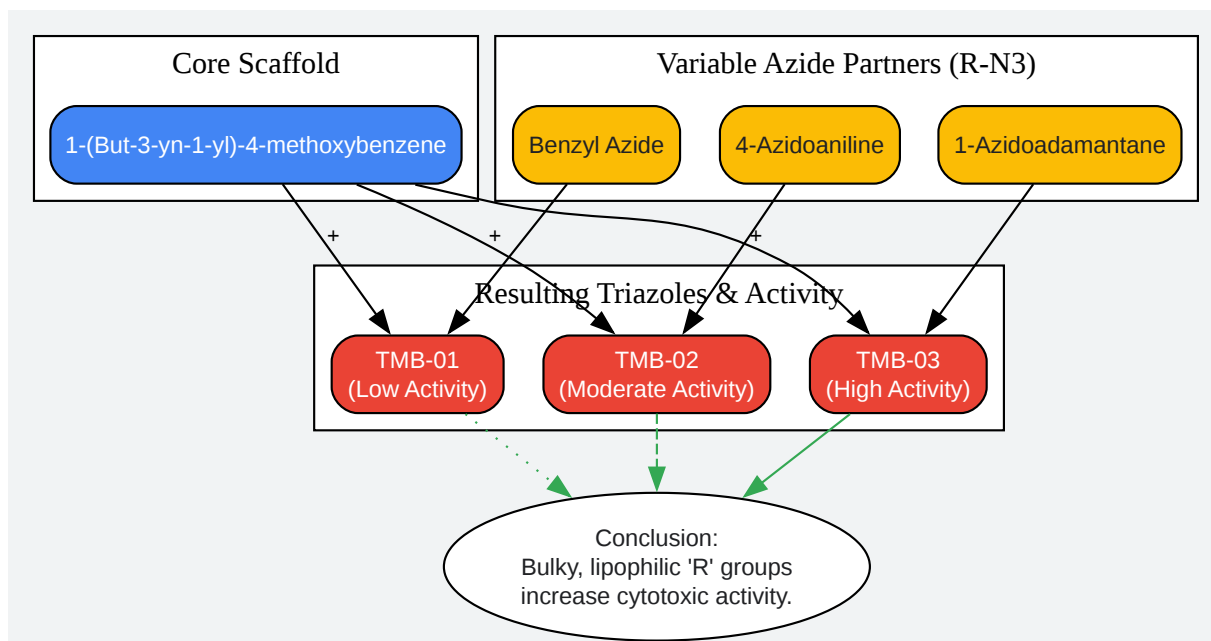
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## General Reaction Scheme

The foundational reaction for the applications described below is the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of click chemistry.[1] This reaction facilitates the covalent linkage of an azide-functionalized molecule to an alkyne-functionalized molecule, such as **1-(But-3-yn-1-yl)-4-methoxybenzene**, to form a stable 1,2,3-triazole ring.[2] [3] The reaction is highly efficient, specific, and biocompatible, making it suitable for a wide range of applications.[1][2][3]





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## References

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- 2. japsonline.com [japsonline.com]
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